

Fmoc-Thr(tBu)-OH CAS number and molecular weight

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Compound of Interest

Compound Name: Fmoc-Thr-OBu-t

Cat. No.: B038694

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Technical Data for Fmoc-Thr(tBu)-OH

For researchers, scientists, and professionals in drug development, precise identification and characterization of reagents are paramount. This document provides core technical specifications for Fmoc-Thr(tBu)-OH, a commonly used amino acid derivative in solid-phase peptide synthesis.

Compound Identification and Properties

The following table summarizes the key quantitative data for Fmoc-Thr(tBu)-OH.

Parameter	Value	Reference
CAS Number	71989-35-0	[1][2][3][4][5]
Molecular Weight	397.46 g/mol	[1][2]
Molecular Formula	C ₂₃ H ₂₇ NO ₅	[1][2]

Fmoc-Thr(tBu)-OH is a threonine derivative where the amino group is protected by a fluorenylmethyloxycarbonyl (Fmoc) group, and the side-chain hydroxyl group is protected by a tert-butyl (tBu) group.[3] This dual protection strategy is fundamental in Fmoc-based peptide synthesis protocols. The tert-butyl protecting group on the side chain is stable under the mild basic conditions used for Fmoc group removal but can be cleaved using trifluoroacetic acid (TFA) during the final cleavage of the peptide from the resin.[3]

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